

# An In-depth Technical Guide to Silver Phosphide Stoichiometry and Phase Diagram

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## Compound of Interest

Compound Name: Silver phosphide

Cat. No.: B1148178

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This technical guide provides a comprehensive overview of the stoichiometry, phase equilibria, and synthesis of compounds within the silver-phosphorus (Ag-P) binary system. The information is compiled from key crystallographic and phase diagram assessments, offering a valuable resource for materials science, inorganic chemistry, and drug development research.

## Stoichiometry of Silver Phosphide Compounds

The Ag-P system is characterized by the formation of several stable intermetallic compounds. The primary stoichiometries that have been experimentally identified and characterized are  $\text{AgP}_2$ ,  $\text{Ag}_3\text{P}$ , and  $\text{Ag}_3\text{P}_{11}$ <sup>[1]</sup>.

A summary of the known **silver phosphide** compounds and their basic properties is presented in Table 1.

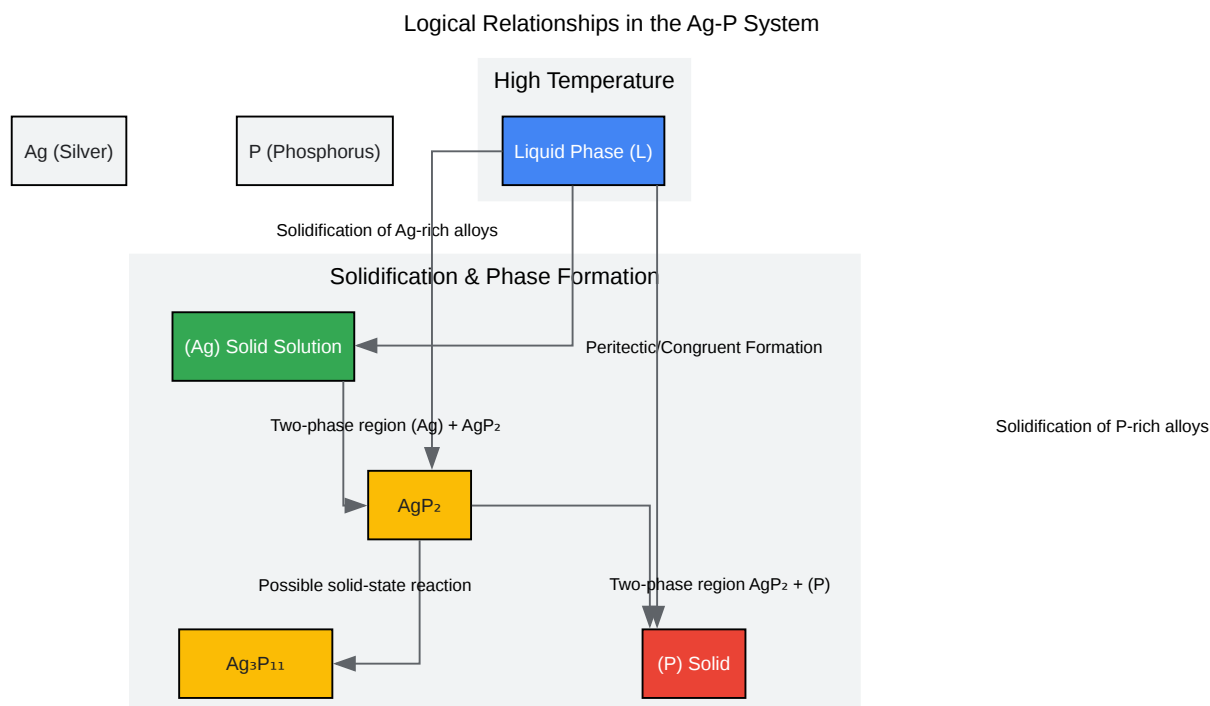
Table 1: Known **Silver Phosphide** Compounds and their Properties

Compound Formula	IUPAC Name	Molecular Weight ( g/mol )	CAS Number
AgP <sub>2</sub>	Silver Diphosphide	170.82	12002-82-3
Ag <sub>3</sub> P	Trisilver Phosphide	354.58	12002-82-3
Ag <sub>3</sub> P <sub>11</sub>	Trisilver Undecaphosphide	664.44	Not available

## The Ag-P Binary Phase Diagram

The phase relationships in the silver-phosphorus system have been thermodynamically assessed, providing a comprehensive phase diagram[1]. The diagram illustrates the stability of different phases as a function of temperature and composition.

A schematic representation of the logical relationships within the Ag-P phase diagram is provided below. This diagram highlights the key phases and their transitions.



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Caption: Logical flow of phase formation in the Ag-P system.

## Crystallographic Data

The crystal structures of the identified **silver phosphide** compounds have been determined through single-crystal X-ray diffraction studies. A summary of the crystallographic data is presented in Table 2.

Table 2: Crystallographic Data for **Silver Phosphide** Compounds

Compound	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	β (°)	Reference
AgP <sub>2</sub>	Monoclinic	P2 <sub>1</sub> /c	6.218	5.056	7.804	113.48	[1]
Ag <sub>3</sub> P <sub>11</sub>	Triclinic	P-1	8.916	10.024	5.845	α=99.27, γ=103.55	[2]

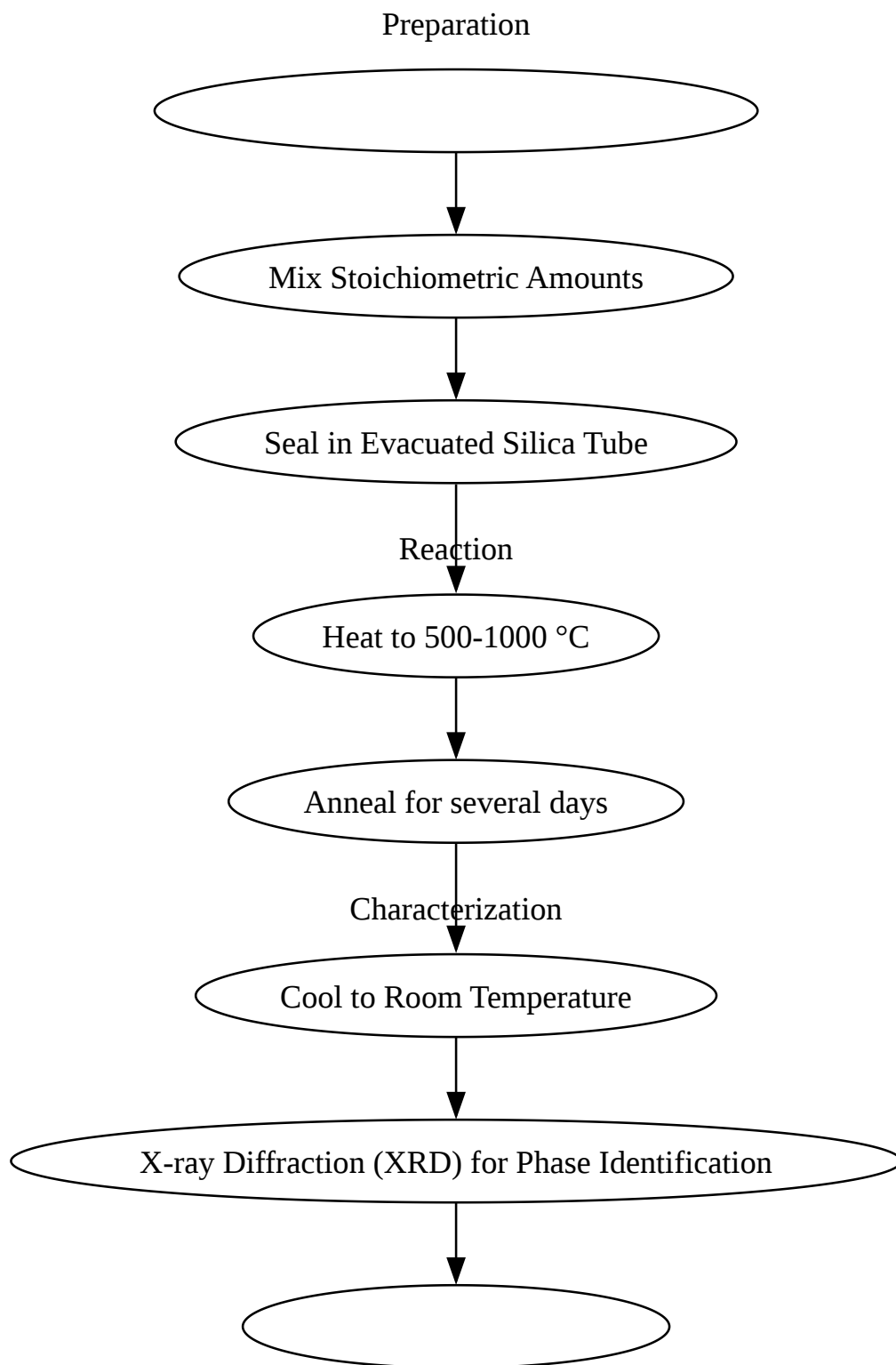
Note: Detailed crystallographic data for Ag<sub>3</sub>P is not readily available in the reviewed literature.

## Experimental Protocols

### Synthesis of Silver Phosphide Compounds

The synthesis of **silver phosphide** compounds typically involves direct reaction of the constituent elements at elevated temperatures in a controlled environment.

The synthesis of AgP<sub>2</sub> has been reported by the direct reaction of silver and red phosphorus[1].



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Caption: General workflow for the experimental determination of a binary phase diagram.

## Conclusion

This technical guide has summarized the key information regarding the stoichiometry and phase diagram of the silver-phosphorus system. The existence of the intermetallic compounds  $\text{AgP}_2$ ,  $\text{Ag}_3\text{P}$ , and  $\text{Ag}_3\text{P}_{11}$  has been established, with crystallographic data available for  $\text{AgP}_2$  and  $\text{Ag}_3\text{P}_{11}$ . The synthesis of these compounds is typically achieved through high-temperature reactions of the constituent elements. The determination of the Ag-P phase diagram relies on a combination of thermal analysis, X-ray diffraction, and microscopic techniques. This compilation of data serves as a foundational resource for further research and development in areas utilizing **silver phosphide** compounds.

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## References

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- 2. pubs.acs.org [pubs.acs.org]
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